

Silver Permanganate: A Technical Guide to Its Solubility in Aqueous and Organic Media

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Compound of Interest

Compound Name: *Silver permanganate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **silver permanganate** (AgMnO_4) in water and various organic solvents. The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, experimental protocols, and clear visual representations of workflows.

Core Properties of Silver Permanganate

Silver permanganate is an inorganic compound with the chemical formula AgMnO_4 . It presents as a violet to black crystalline solid and is a strong oxidizing agent.^[1] Due to its low solubility in water, it can be synthesized via a precipitation reaction between silver nitrate and potassium permanganate.^{[1][2]} The molecular weight of **silver permanganate** is approximately 226.80 g/mol .^{[3][4][5]}

Aqueous Solubility

The solubility of **silver permanganate** in water is temperature-dependent. It is considered poorly to moderately soluble, with solubility increasing as the temperature rises.^{[1][3][4]}

Table 1: Quantitative Solubility of **Silver Permanganate** in Water

Temperature (°C)	Solubility (g/100 mL)	Solubility (g/L)
0	0.55	5.5
25 (Room Temp)	0.9	9.0[3][4][6][7][8]
30	1.69	16.9

Solubility in Organic Solvents

Silver permanganate's interaction with organic solvents is complex and often involves reaction rather than simple dissolution. Its strong oxidizing nature means it can react with many organic compounds, particularly those that are easily oxidized.

Table 2: Solubility and Reactivity of **Silver Permanganate** in Organic Solvents

Solvent	Solubility/Reactivity
Acetone	Soluble (0.9 g/100 g)[9]
Diethyl Ether	Insoluble[1]
Ethanol	Decomposed by alcohol[4][10]
Pyridine	Soluble, forming the bis(pyridine)silver(I) permanganate complex[11]
Acetonitrile	The use of non-aqueous solvents like acetonitrile can alter the reactivity of the permanganate ion.[11]
Dimethylformamide (DMF)	The use of non-aqueous solvents like DMF can alter the reactivity of the permanganate ion.[11]

Experimental Protocol for Determining Solubility

The following is a generalized experimental protocol for determining the solubility of an inorganic salt like **silver permanganate** in water as a function of temperature. This method is based on the principle of creating a saturated solution at a specific temperature and then determining the concentration of the dissolved salt.

Materials:

- **Silver permanganate**
- Distilled or deionized water
- Heating and stirring plate
- Temperature probe or thermometer
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Analytical balance
- Drying oven

Procedure:

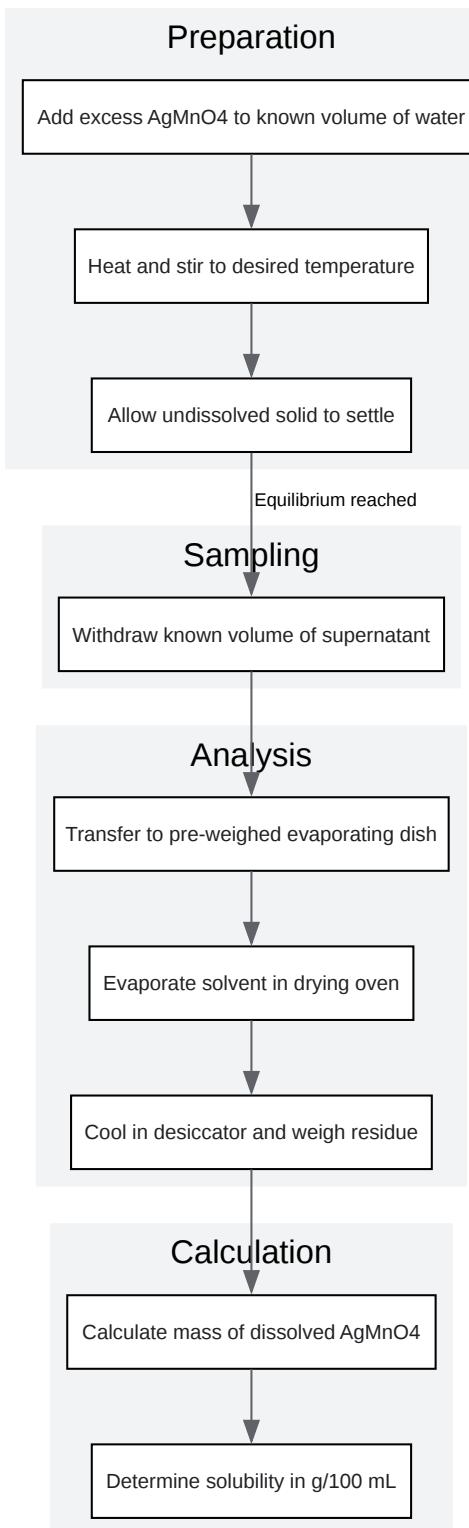
- Preparation of Saturated Solution:
 - Add an excess amount of **silver permanganate** to a known volume of distilled water in a beaker.
 - Place the beaker on a heating and stirring plate.
 - Heat the solution to the desired temperature while stirring continuously to ensure equilibrium is reached and a saturated solution is formed.
- Sample Collection:
 - Once the desired temperature is stable, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid above the solid) using a pre-heated pipette to prevent premature crystallization.

- Gravimetric Analysis:
 - Transfer the collected supernatant to a pre-weighed evaporating dish.
 - Carefully evaporate the solvent (water) in a drying oven at a temperature below the decomposition temperature of **silver permanganate** (approximately 160°C[1][11]).
 - Once the solvent is completely evaporated, allow the dish to cool to room temperature in a desiccator to prevent moisture absorption.
 - Weigh the dish containing the dry **silver permanganate** residue.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **silver permanganate** by subtracting the initial weight of the empty evaporating dish from the final weight.
 - The solubility can then be expressed in grams per 100 mL or other desired units based on the initial volume of the supernatant collected.
- Repeat for Different Temperatures:
 - Repeat the entire procedure at various temperatures to construct a solubility curve.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **silver permanganate**.

Experimental Workflow for Solubility Determination

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Caption: Workflow for determining **silver permanganate** solubility.

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